

Essential Safety and Logistical Information for Handling Mesigyna

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Mesigyna*
CAS No.: *99897-30-0*
Cat. No.: *B1214444*

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For researchers, scientists, and drug development professionals, the safe handling of pharmaceutical compounds is paramount. **Mesigyna**, an injectable contraceptive, contains the active ingredients norethisterone enanthate and estradiol valerate. Both are potent steroidal hormones that require specific personal protective equipment (PPE) and handling protocols to prevent occupational exposure and ensure laboratory safety. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to guide laboratory personnel.

Personal Protective Equipment (PPE)

When handling **Mesigyna** or its active pharmaceutical ingredients (APIs), norethisterone enanthate and estradiol valerate, a comprehensive approach to personal protection is necessary. This includes measures to prevent skin contact, inhalation, and ingestion.

PPE Category	Item	Specification
Hand Protection	Gloves	Wear two pairs of powder-free nitrile gloves. Change gloves regularly, at least every 30 to 60 minutes, or immediately if they are torn, punctured, or contaminated.[1][2] One glove should be worn under the gown cuff and the other over it.
Body Protection	Lab Coat/Gown	A disposable, long-sleeved gown made of a low-permeability fabric with a solid front and tight-fitting cuffs is required.[2][3] Gowns should be changed immediately after a spill or every two to three hours during continuous handling.[3]
Eye and Face Protection	Goggles and Face Shield	Chemical splash goggles that meet ANSI Z87.1 standards should be worn.[4] In situations with a risk of splashes or aerosol generation, a face shield should be worn in addition to goggles.[4]
Respiratory Protection	Respirator	For activities that may generate dust or aerosols, such as weighing or preparing formulations, a NIOSH-approved respirator is necessary to prevent inhalation.[5]
Foot Protection	Shoe Covers	Disposable shoe covers should be worn to prevent the

tracking of contaminants out of the handling area.[3]

Hazard Identification and Classification

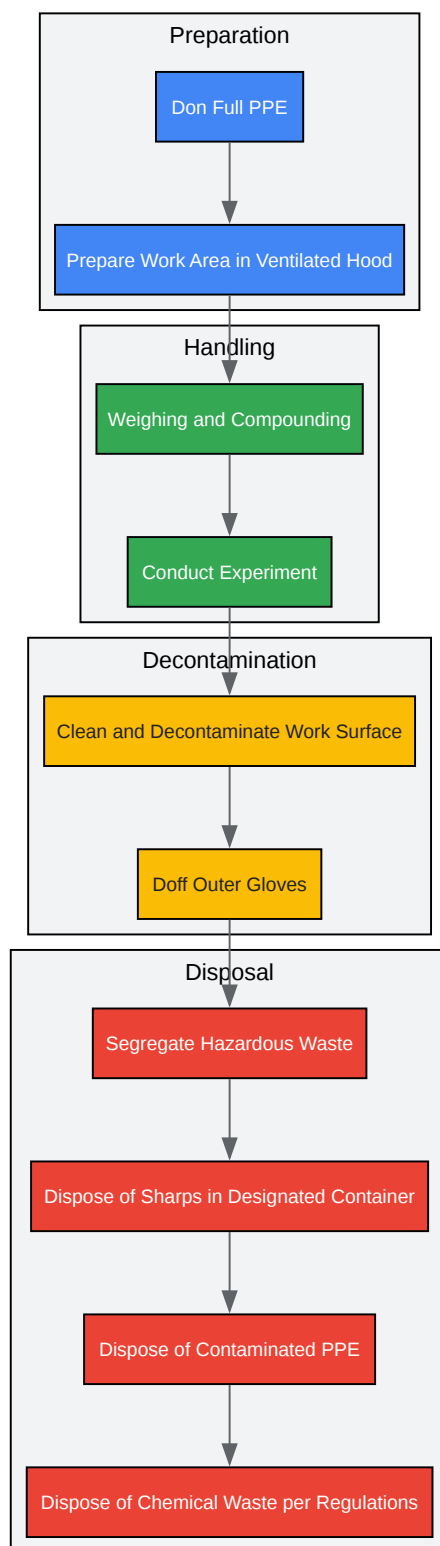
The active components of **Mesigyna**, norethisterone enanthate and estradiol valerate, are classified with specific hazards that necessitate the stringent use of PPE.

Active Ingredient	GHS Hazard Classification	Hazard Statements
Norethisterone Enanthate	Carcinogenicity (Category 2)[6] [7]	H351: Suspected of causing cancer.[6][7]
Reproductive Toxicity (Category 1A/1B)[6][7]	H360: May damage fertility or the unborn child.[6][7]	
Reproductive Toxicity (effects on or via lactation)[6][8]	H362: May cause harm to breast-fed children.[6][8]	
Hazardous to the aquatic environment, long-term hazard (Category 4)[6]	H413: May cause long lasting harmful effects to aquatic life. [6]	
Estradiol Valerate	Carcinogenicity (Category 1)[8]	H350: May cause cancer.[8]
Reproductive Toxicity (Category 1A/1B)[8][9]	H360: May damage fertility or the unborn child.[8][9]	
Reproductive Toxicity (effects on or via lactation)[8]	H362: May cause harm to breast-fed children.[8]	
Hazardous to the aquatic environment, long-term hazard (Category 1)	H410: Very toxic to aquatic life with long lasting effects.	

Experimental Protocols: Safe Handling and Disposal Workflow

A systematic workflow is critical to ensure safety from the moment the compounds are handled until their final disposal.

Mesigyna Handling and Disposal Workflow



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Mesigyna Handling and Disposal Workflow Diagram

Operational Plan:

- Preparation:
 - Always don the full required PPE before entering the designated handling area.
 - Prepare the work area within a certified chemical fume hood or other appropriate ventilated enclosure to minimize inhalation exposure.[5]
- Handling:
 - When weighing or compounding, use techniques that minimize the generation of dust and aerosols.
 - Conduct all experimental procedures involving **Mesigyna** or its APIs within the designated containment area.
- Decontamination:
 - Upon completion of work, thoroughly decontaminate all surfaces and equipment.
 - Remove the outer pair of gloves and dispose of them as hazardous waste before leaving the immediate work area.[2]

Disposal Plan:

All waste generated from the handling of **Mesigyna** and its components must be treated as hazardous waste.

- Sharps: Needles, syringes, and other contaminated sharps must be placed in a designated, puncture-resistant sharps container.[10]
- Contaminated PPE: All used PPE, including gloves, gowns, and shoe covers, should be collected in a clearly labeled hazardous waste container.[2][11]

- Chemical Waste: Unused compounds, solutions, and rinsates should be collected in a designated hazardous chemical waste container.[10][12] Do not discharge to drains.[11] Disposal must adhere to local, state, and federal regulations.[13][14] Empty containers that held the active ingredients should be triple-rinsed, with the rinsate collected as hazardous waste.[14]

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Mesigyna]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1214444/docs#essential-safety-and-logistical-information-for-handling-mesigyna\]](https://www.benchchem.com/product/b1214444/docs#essential-safety-and-logistical-information-for-handling-mesigyna)

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